

Dimethyl Octadecanedioate: A Technical Guide to Commercial Availability, Purity, and Analysis

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Compound of Interest

Compound Name: Dimethyl octadecanedioate

Cat. No.: B074464

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Abstract

Dimethyl octadecanedioate, the dimethyl ester of octadecanedioic acid, is a long-chain aliphatic diester with growing interest in pharmaceutical and cosmetic applications due to its emollient and moisturizing properties.^[1] This technical guide provides an in-depth overview of its commercial availability, typical purity levels, and detailed experimental protocols for its synthesis and analysis. The information presented is intended to assist researchers and professionals in sourcing, handling, and utilizing this compound effectively in their development workflows.

Commercial Availability

Dimethyl octadecanedioate is readily available from a variety of chemical suppliers, catering to both research and bulk quantity requirements. The compound is typically offered as a white to off-white crystalline powder. Below is a summary of prominent suppliers and their offerings.

Table 1: Commercial Suppliers of **Dimethyl Octadecanedioate**

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
BOC Sciences	1472-93-1	C ₂₀ H ₃₈ O ₄	342.51	≥98%
ChemicalBook	1472-93-1	C ₂₀ H ₃₈ O ₄	342.51	Not specified
Key Organics	1472-93-1	C ₂₀ H ₃₈ O ₄	342.52	>95%
MedchemExpress	1472-93-1	C ₂₀ H ₃₈ O ₄	342.51	Not specified
Fisher Scientific (TCI)	1472-93-1	C ₂₀ H ₃₈ O ₄	342.52	≥96.0% (GC)

Purity and Impurity Profile

The purity of commercially available **Dimethyl octadecanedioate** is generally high, with most suppliers guaranteeing a minimum purity of 95% to 98%.^{[1][2]} The most common analytical method for purity assessment cited by suppliers is Gas Chromatography (GC).

While specific Certificates of Analysis (CoA) providing a detailed impurity profile are not readily available in the public domain, potential impurities can be inferred from the common synthesis routes. These may include:

- Residual Starting Materials: Unreacted octadecanedioic acid and methanol.
- Mono-ester: Methyl hydrogen octadecanedioate.
- Solvent Residues: Traces of solvents used during synthesis and purification (e.g., hexane, ethyl acetate).
- By-products from side reactions.

A rigorous quality control process for incoming material should include analytical testing to confirm identity and purity and to quantify any significant impurities.

Experimental Protocols

This section details established and modern methods for the synthesis of **Dimethyl octadecanedioate**, along with a representative analytical protocol for purity determination.

Synthesis of Dimethyl Octadecanedioate

This method involves the acid-catalyzed esterification of octadecanedioic acid with methanol.

Reaction Scheme:

Caption: GC-Based Analytical Workflow for Purity Assessment.

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References

- 1. polymer.bocsci.com [polymer.bocsci.com]
- 2. keyorganics.net [keyorganics.net]
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